

interpreting JNJ-27141491 dose-response curves

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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Technical Support Center: JNJ-27141491

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals working with **JNJ-27141491**.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-27141491** and what is its primary mechanism of action?

JNJ-27141491 is a potent, selective, and orally active antagonist of the human C-C chemokine receptor 2 (CCR2).^{[1][2]} It functions as a noncompetitive antagonist, meaning it inhibits the receptor's function in a way that is not overcome by increasing the concentration of the natural ligand, such as Monocyte Chemoattractant Protein-1 (MCP-1).^{[1][3]} Its mode of action is characterized by being insurmountable and reversible.^[1]

Q2: What are the typical IC₅₀ values I should expect to see in my in vitro assays?

The half-maximal inhibitory concentration (IC₅₀) for **JNJ-27141491** can vary depending on the specific assay and cell type used. Below is a summary of reported IC₅₀ values from various functional assays.

Q3: I am not seeing the expected level of inhibition in my experiments. What are some common troubleshooting steps?

Several factors could contribute to lower-than-expected inhibition:

- **Compound Integrity:** Ensure the proper storage and handling of **JNJ-27141491** to maintain its activity. It is soluble in DMSO and ethanol.[\[4\]](#)
- **Cell System:** **JNJ-27141491** is highly selective for human CCR2 and has been shown to be significantly less effective on mouse, rat, and dog CCR2.[\[1\]](#) Confirm that your experimental system expresses human CCR2. For in vivo studies, transgenic mice expressing human CCR2 have been successfully used.[\[1\]](#)
- **Assay Conditions:** Optimize your assay conditions, including cell density, ligand concentration (e.g., MCP-1), and incubation times. As a noncompetitive antagonist, the inhibitory effect of **JNJ-27141491** should not be surmounted by high concentrations of MCP-1.[\[1\]](#)
- **Vehicle Effects:** Ensure that the final concentration of the vehicle (e.g., DMSO) in your assay does not exceed a level that affects cell viability or receptor signaling.

Q4: Can **JNJ-27141491** be used in animal models?

Yes, **JNJ-27141491** is orally active and has been demonstrated to be effective in vivo.[\[1\]](#)[\[2\]](#) However, due to its species selectivity, it is crucial to use an animal model that expresses human CCR2.[\[1\]](#) For instance, studies have successfully used transgenic mice in which the murine CCR2 gene was replaced with its human counterpart.[\[1\]](#) In such models, oral administration of **JNJ-27141491** has been shown to dose-dependently inhibit monocyte and neutrophil recruitment.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: In Vitro Activity of **JNJ-27141491**

Assay Type	Cell Line/System	Ligand	IC50	Reference
[³⁵ S]GTPγS Binding	hCCR2-CHO cell membranes	MCP-1	38 ± 9 nM	[2]
Ca ²⁺ Mobilization	hCCR2-CHO cells	MCP-1	13 ± 1 nM	[2][4]
Ca ²⁺ Mobilization	THP-1 cells	MCP-1	13 ± 2 nM	[2]
Ca ²⁺ Mobilization	Human blood monocytes	MCP-1	43 ± 4 nM	[2]
Chemotaxis	Human PBMC	MCP-1	97 ± 16 nM	[2]
¹²⁵ I-MCP-1 Binding	Human monocytes	MCP-1	0.4 μM	[1]

Table 2: In Vivo Dose-Response of **JNJ-27141491** in hCCR2 Knock-in Mice

Administration	Dose Range	Effect	Model	Reference
Oral (q.d. or b.i.d.)	5-40 mg/kg	Dose-dependent inhibition of monocyte and neutrophil recruitment	mMCP-1/LPS-induced pulmonary inflammation	[1][2]
Oral (q.d.)	20 mg/kg	Significantly delayed onset and temporarily reduced neurological signs	Experimental Autoimmune Encephalomyelitis (EAE)	[1]

Experimental Protocols

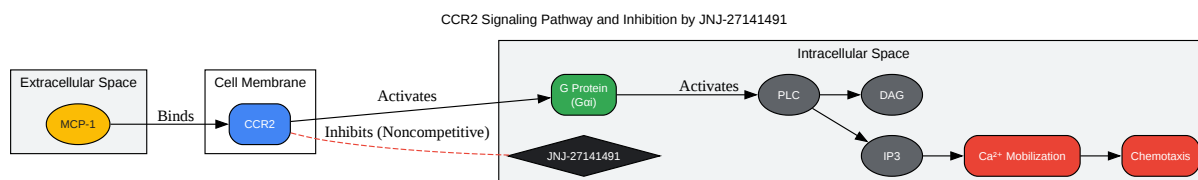
Calcium Mobilization Assay

This protocol provides a general framework for measuring the effect of **JNJ-27141491** on MCP-1-induced intracellular calcium mobilization in a human CCR2-expressing cell line (e.g., hCCR2-CHO or THP-1).

- Cell Preparation:
 - Culture human CCR2-expressing cells to a sufficient density.
 - Harvest cells and wash with a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
 - Load cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM) according to the manufacturer's instructions. This typically involves incubation at 37°C for 30-60 minutes.
 - Wash the cells to remove excess dye and resuspend in the assay buffer.
- Compound and Ligand Preparation:
 - Prepare a stock solution of **JNJ-27141491** in DMSO.
 - Create a serial dilution of **JNJ-27141491** in the assay buffer to achieve the desired final concentrations.
 - Prepare a stock solution of human MCP-1 in a suitable buffer. Dilute to a working concentration that elicits a submaximal response (e.g., EC80) for optimal detection of inhibition.
- Assay Execution:
 - Aliquot the dye-loaded cells into a microplate compatible with a fluorescence plate reader.
 - Add the diluted **JNJ-27141491** or vehicle control to the cells and pre-incubate for a defined period (e.g., 15-30 minutes) at room temperature or 37°C.
 - Place the microplate into the fluorescence reader and measure the baseline fluorescence.

- Add the MCP-1 solution to stimulate the cells and immediately begin recording the fluorescence intensity over time.
- Data Analysis:
 - Calculate the change in fluorescence intensity (e.g., peak fluorescence minus baseline fluorescence) for each well.
 - Normalize the data to the vehicle control (0% inhibition) and a maximal inhibition control (100% inhibition).
 - Plot the normalized response against the logarithm of the **JNJ-27141491** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

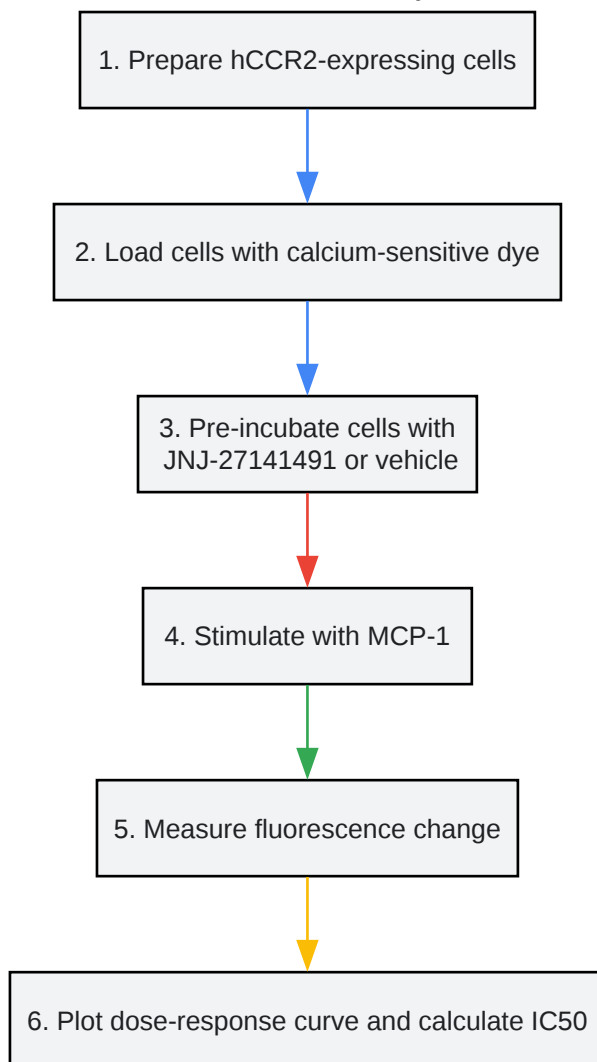
Visualizations



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Caption: CCR2 signaling pathway and its inhibition by **JNJ-27141491**.

Calcium Mobilization Assay Workflow



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Caption: Workflow for a calcium mobilization assay to determine IC50.

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References

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